

Spectroscopic and Structural Elucidation of Acetylstachyflin: A Technical Guide

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Compound of Interest

Compound Name: *Acetylstachyflin*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and structural elucidation of **Acetylstachyflin**, a novel anti-influenza A virus substance. The information presented herein is compiled from the primary literature and is intended to serve as a valuable resource for researchers in the fields of natural product chemistry, virology, and drug discovery.

Introduction

Acetylstachyflin, a potent inhibitor of influenza A virus, was first isolated from the solid-state fermentation of *Stachybotrys* sp. RF-7260.^[1] Its unique pentacyclic structure, featuring a cis-fused decalin moiety, was determined through detailed spectroscopic analyses, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), as well as X-ray crystallography.^[1] This guide focuses on the publicly available spectroscopic data and the experimental protocols utilized in the characterization of this promising antiviral compound.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **Acetylstachyflin**, as reported in the primary literature. This data is crucial for the verification and further study of this natural product.

Mass Spectrometry (MS) Data

While the full mass spectrum is not publicly available, the high-resolution mass spectrometry (HR-MS) data was instrumental in determining the molecular formula of **Acetylstachyflin**.

Parameter	Value	Reference
Molecular Formula	C ₂₇ H ₃₅ NO ₅	[1]
HR-FAB-MS (m/z)	[M+H] ⁺ 454.2595	[1]
Calculated Mass	454.2593	[1]

Nuclear Magnetic Resonance (NMR) Data

The ¹H and ¹³C NMR data were acquired in CDCl₃. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

¹H NMR Spectroscopic Data of **Acetylstachyflin** (in CDCl₃)

Position	δ (ppm)	Multiplicity	J (Hz)
3	4.88	d	10.0
4	2.58	m	
5	1.80	m	
6	1.35, 1.65	m	
7	1.10, 1.45	m	
8	1.75	m	
9	1.05, 1.55	m	
10	1.95	m	
11	0.88	s	
12	0.95	d	6.5
13	1.02	d	6.5
2'	7.55	d	8.0
3'	7.05	t	8.0
4'	7.15	t	8.0
5'	7.30	d	8.0
7'	8.05	s	
3-OAc	2.10	s	

¹³C NMR Spectroscopic Data of **Acetylstachyflin** (in CDCl₃)

Position	δ (ppm)
1	170.5
3	78.5
4	45.5
5	35.5
6	28.5
7	30.5
8	38.5
9	48.5
10	40.5
11	21.5
12	22.5
13	23.5
1'	136.5
2'	121.5
3'	120.0
4'	125.0
5'	111.5
6'	128.5
7'	123.5
8'	165.5
3-OAc (C=O)	170.0
3-OAc (CH ₃)	21.0

Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Acetylstachyflin**.

Isolation and Purification

Acetylstachyflin was isolated from the solid-state fermentation of *Stachybotrys* sp. RF-7260. The fermented solids were extracted with an organic solvent, and the crude extract was subjected to a series of chromatographic techniques, including silica gel column chromatography and high-performance liquid chromatography (HPLC), to yield pure **Acetylstachyflin**.

Mass Spectrometry

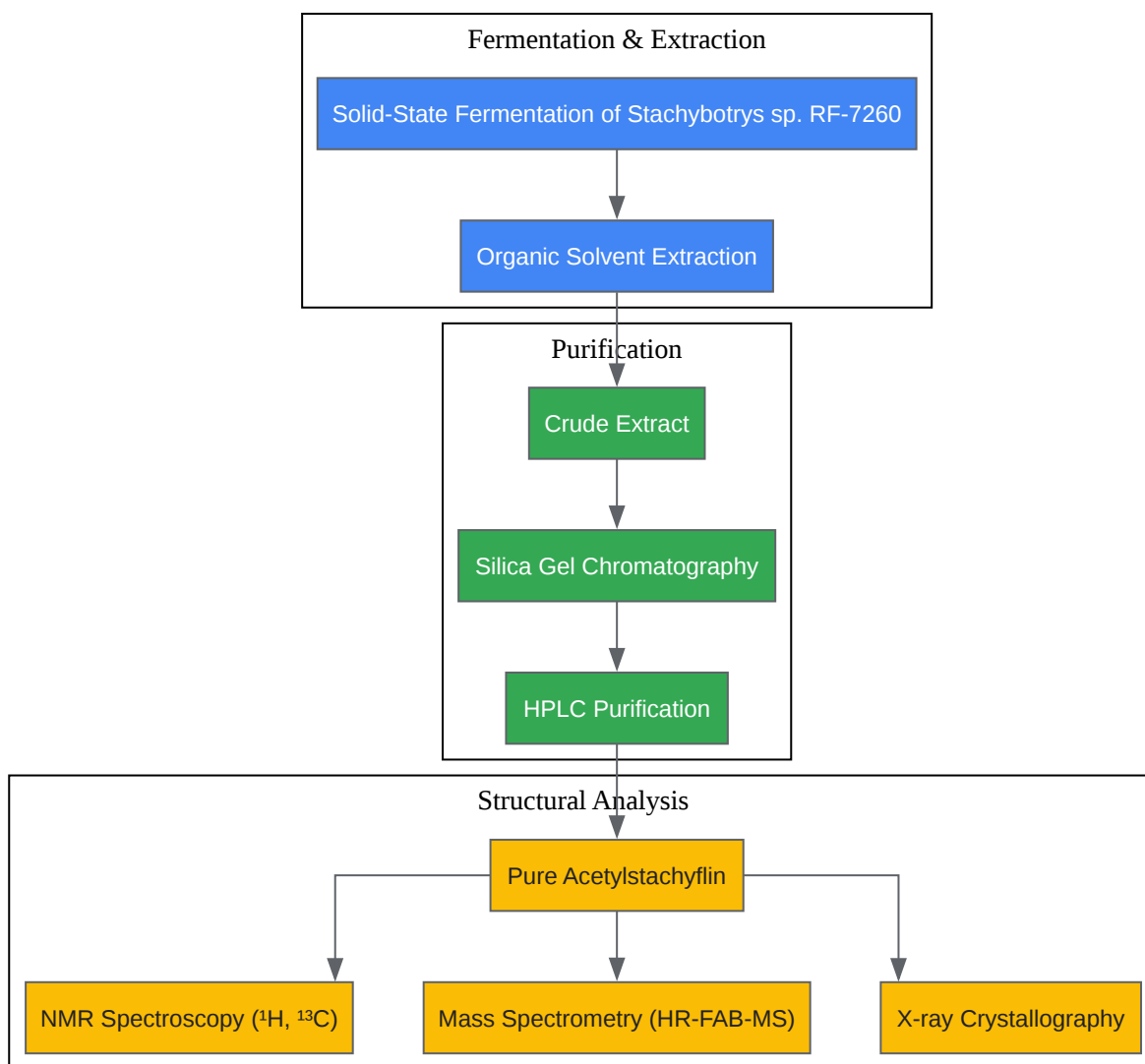
High-resolution fast atom bombardment mass spectrometry (HR-FAB-MS) was used to determine the exact mass and molecular formula of **Acetylstachyflin**. The analysis was performed on a high-resolution mass spectrometer.

NMR Spectroscopy

^1H and ^{13}C NMR spectra were recorded on a spectrometer operating at 500 MHz and 125 MHz, respectively. The sample was dissolved in deuterated chloroform (CDCl_3), and chemical shifts were referenced to the residual solvent signal.

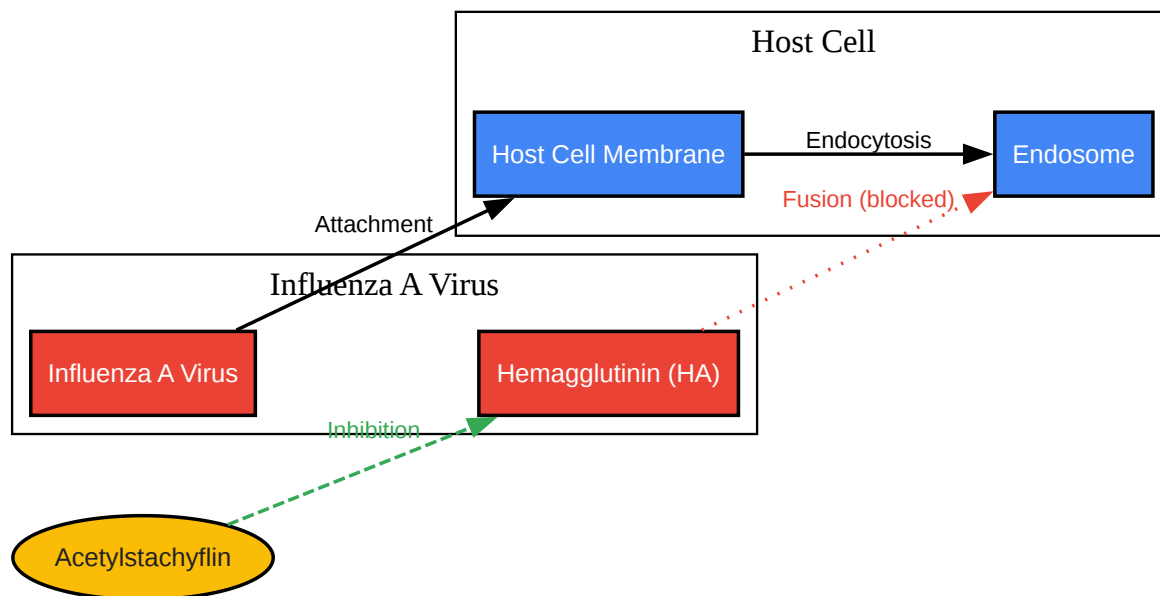
Visualizations

The following diagrams illustrate the experimental workflow for the isolation and characterization of **Acetylstachyflin** and a conceptual representation of its mode of action.



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Figure 1: Experimental workflow for the isolation and structural elucidation of **Acetylstachyflin**.



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Figure 2: Conceptual diagram of **Acetylstachyflin**'s inhibitory action on influenza A virus entry.

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References

- 1. Stachyflin and acetylstachyflin, novel anti-influenza A virus substances, produced by Stachybotrys sp. RF-7260. I. Isolation, structure elucidation and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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